

Essential Safety and Operational Guide for Handling Aniline Water

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Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

Cat. No.: *B12563989*

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This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **aniline water** in a laboratory setting. Adherence to these protocols is critical to minimize exposure risks and ensure a safe working environment. Aniline is classified as a combustible, toxic substance that can be harmful if inhaled, ingested, or absorbed through the skin, and is a suspected carcinogen and mutagen.^{[1][2]}

Personal Protective Equipment (PPE)

A robust PPE strategy is essential to prevent exposure to aniline. The following equipment must be worn at all times when handling **aniline water**.

Required PPE:

- **Hand Protection:** Chemical-resistant gloves are mandatory. Recommended materials include butyl, neoprene, Polyvinyl alcohol (PVA), or Viton.^[3] Nitrile gloves are not generally recommended for prolonged contact but may be used for short-term applications with double gloving and frequent changes.^{[1][3]} Always consult the glove manufacturer's compatibility chart.^[3]

- **Eye and Face Protection:** Chemical splash goggles that provide a complete seal around the eyes are required.[2] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[2]
- **Body Protection:** A fully buttoned, flame-retardant lab coat is required.[2][3] For tasks with a higher splash potential, a chemical-resistant apron should also be worn.[2] Full-length pants and closed-toe, chemical-resistant shoes are mandatory.[1][3]
- **Respiratory Protection:** All work with **aniline water** should be conducted within a certified chemical fume hood to prevent the inhalation of vapors.[1][2][3] If a fume hood is unavailable or during a large spill, a NIOSH-approved full-facepiece respirator with an organic vapor cartridge is necessary.[2][4] Note that personnel must be medically cleared, fit-tested, and trained to use a respirator.[3]

Safe Handling and Operating Procedures

All work with aniline must be performed in a designated area, such as a chemical fume hood, clearly marked with a warning sign indicating the hazards (e.g., "WARNING! ANILINE WORK AREA – CARCINOGEN & REPRODUCTIVE TOXIN").[3]

Step-by-Step Handling Protocol:

- **Preparation:** Before beginning work, ensure the chemical fume hood is functioning correctly. [2] Locate and verify the accessibility of the nearest safety shower, eyewash station, and a chemical spill kit appropriate for amines.[1][2]
- **Handling:** Don all required PPE before entering the designated area.[2] Conduct all dispensing and handling of **aniline water** inside the fume hood.[1] Use tools like syringes or pipettes for liquid transfers to minimize spill risks.[2]
- **Post-Handling:** After completing the work, decontaminate all surfaces and equipment that came into contact with aniline using an appropriate solvent (e.g., ethanol) followed by soap and water.[2]
- **Decontamination:** Remove PPE before leaving the designated area. Remove gloves using the proper technique to avoid contaminating your skin.[2] Wash hands thoroughly with soap and water immediately after handling is complete.[1][2]

Exposure Limits and Physical Properties

The following table summarizes key quantitative data for aniline.

Parameter	Value	Reference
OSHA PEL (Permissible Exposure Limit) - TWA	5 ppm (19 mg/m ³)	[1][5]
ACGIH TLV (Threshold Limit Value) - TWA	2 ppm (7.6 mg/m ³)	[1][5]
Flash Point	76°C (169°F)	[6]
Specific Gravity	1.02 g/mL @ 20°C	[6]

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is crucial.

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water at an emergency eyewash station for at least 15 minutes. Remove contact lenses if present and easy to do.[1][7] Seek immediate medical attention.[1]
- Skin Contact: Remove all contaminated clothing and shoes.[1] Immediately flush the affected skin area with plenty of water for at least 15 minutes.[1] Seek medical attention.[1]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen.[1] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[8] Seek immediate medical attention.

Spill Management:

- Small Spills (inside a fume hood): Absorb the spill with an inert, non-flammable material such as vermiculite, sand, or earth.[3][5] Collect the contaminated absorbent material into a

sealable, compatible container for hazardous waste disposal.[3][5]

- Large Spills (or any spill outside a fume hood): Evacuate the area immediately and secure access.[8] Contact your institution's Environmental Health & Safety (EH&S) department or emergency response team.[3][5] Do not attempt to clean up a large spill unless you are trained and equipped to do so.[1]

Storage and Disposal Plan

Proper storage and waste management are critical to prevent accidents and environmental contamination.

Storage:

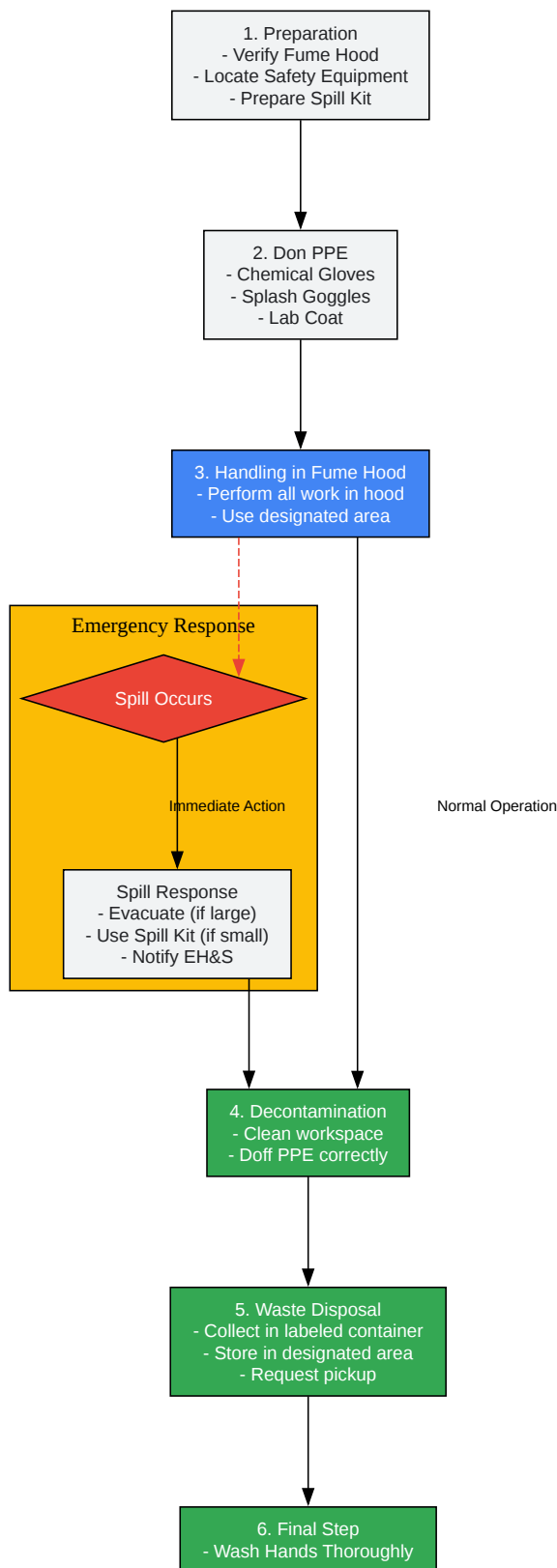
- Store aniline containers in a designated, secure, cool, and well-ventilated area away from direct sunlight and sources of ignition.[3]
- Containers should be stored upright and below eye level, preferably in a chemical storage cabinet with secondary containment (e.g., a polypropylene tub).[3]
- Store aniline away from incompatible materials such as strong oxidizers, strong acids, strong bases, iron, and zinc.[1][3][5]

Waste Disposal:

- Aniline waste must be managed as hazardous waste and must not be disposed of down the drain or in regular trash.[3]
- Collect all liquid and solid waste contaminated with aniline in a compatible, clearly labeled hazardous waste container (e.g., a polyethylene container provided by EH&S).[3][5]
- The label must include "Hazardous Waste" and the full chemical name.[5]
- When the container is full, submit an online chemical collection request form to your institution's waste management group.[3]

Workflow for Handling Aniline Water

The following diagram illustrates the procedural flow for safely working with **aniline water**, from initial preparation through to final disposal.



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Caption: Workflow for the safe handling of **aniline water**.

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